

An Inquiry into the Biological Activity of PNU-104489

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Compound of Interest

Compound Name: U-104489

Cat. No.: B1682658

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Extensive research has yielded no specific information regarding a compound designated as **PNU-104489**. Database searches for this identifier in chemical and biological literature have not returned any relevant results, suggesting that this may be an incorrect designation or a compound not disclosed in publicly available resources.

It is possible that "**PNU-104489**" is a misnomer for a similarly named compound, or the acronym "PNU" could be leading to ambiguity, as it is also widely used to refer to the Philippine Normal University.

However, significant research is available for a related compound, PNU-159548, a novel cytotoxic antitumor agent. Given the similarity in nomenclature, the following information on PNU-159548 is provided as a potential point of reference.

Biological Activity of PNU-159548

PNU-159548, with the chemical name 4-demethoxy-3'-deamino-3'-aziridiny-4'-methylsulphonyl-daunorubicin, is a derivative of the anticancer drug idarubicin. It exhibits a broad spectrum of antitumor activity both in laboratory settings (in vitro) and in living organisms (in vivo).

Mechanism of Action

The primary mechanism of action for PNU-159548 is its dual ability to interact with DNA. It acts as both a DNA intercalating agent and an alkylating agent. This means it can insert itself

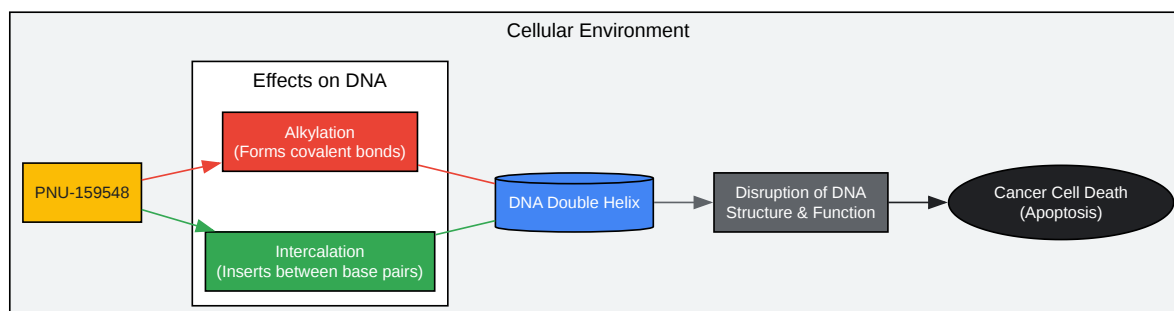
between the base pairs of the DNA helix and also form covalent bonds with the DNA, disrupting its structure and function, ultimately leading to cancer cell death.

Preclinical and Clinical Findings

- **Antitumor Activity:** PNU-159548 has demonstrated high antitumor activity against a wide range of cancer cell lines.
- **Cardiotoxicity:** A significant advantage of PNU-159548 is its reduced cardiotoxic potential compared to other anthracyclines like doxorubicin[1]. In a chronic rat model, PNU-159548 was found to be significantly less cardiotoxic than doxorubicin at equimyelosuppressive doses[1].
- **Myelotoxicity:** The compound does cause dose-dependent myelotoxicity (suppression of the bone marrow's ability to produce blood cells)[1].
- **Other Effects:** Studies in rats have shown reversible increases in liver weight and non-reversible testicular atrophy. Unlike doxorubicin, it did not appear to affect kidney weight[1].

Visualizing the Proposed Mechanism of PNU-159548

The following diagram illustrates the dual mechanism of action of PNU-159548 on DNA.



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Dual mechanism of PNU-159548 on DNA.

Disclaimer: The information provided above pertains to PNU-159548 and not **PNU-104489**. It is offered as a potential alternative in the event of a typographical error in the original query. Without further clarification or the availability of data for **PNU-104489**, a detailed technical guide on its specific biological activity cannot be produced.

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References

- 1. PNU-159548, a novel cytotoxic antitumor agent with a low cardiotoxic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

Email: info@benchchem.com